In-Depth Technical Guide: Ethyl N-hydroxyacetimidate (CAS 10576-12-2)

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Compound of Interest

Compound Name: *Ethyl acetohydroxamate*

Cat. No.: *B7798986*

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Introduction

Ethyl N-hydroxyacetimidate, with the CAS number 10576-12-2, is a versatile chemical reagent primarily utilized in organic synthesis. It serves as a key intermediate, particularly as a hydroxylamine equivalent, in the formation of carbon-oxygen and carbon-nitrogen bonds. Its utility is most prominently demonstrated in the synthesis of O-arylhydroxylamines and substituted benzofurans, which are important scaffolds in medicinal chemistry and drug discovery. This technical guide provides a comprehensive overview of its chemical properties, structure, and key experimental applications.

Chemical Structure and Properties

Ethyl N-hydroxyacetimidate is a hydroximate ester. The presence of both a nucleophilic oxygen and a potentially reactive C=N bond makes it a valuable synthetic building block.

Chemical Structure

- Molecular Formula: $C_4H_9NO_2$

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- SMILES: C/C(OCC)=N\O
- InChI: InChI=1S/C4H9NO2/c1-3-7-4(2)5-6/h6H,3H2,1-2H3

Physicochemical Properties

The following table summarizes the key physicochemical properties of Ethyl N-hydroxyacetimidate.

Property	Value	Source
Molecular Weight	103.12 g/mol	PubChem
Appearance	White or Colorless to Light yellow powder to lump to clear liquid	Tokyo Chemical Industry
Melting Point	23-25 °C	ChemSrc
Boiling Point	164.5 ± 9.0 °C at 760 mmHg	ChemSrc
Density	1.0 ± 0.1 g/cm³	ChemSrc
Flash Point	76.7 ± 0.0 °C	ChemSrc
Solubility	Soluble in many organic solvents.	General Knowledge
Vapor Pressure	0.7 ± 0.2 mmHg at 25°C	ChemSrc

Experimental Protocols

Ethyl N-hydroxyacetimidate is a key reagent in several synthetic transformations. Below are detailed methodologies for its synthesis and a key application in palladium-catalyzed O-arylation.

Synthesis of Ethyl N-hydroxyacetimidate

This protocol is adapted from a patented procedure for the preparation of organo N-hydroxyimidates.

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Materials:

- Acetonitrile
- Anhydrous ethanol
- Toluene
- Anhydrous HCl gas
- Dimethylformamide (DMF)
- Hydroxylamine sulfate
- Anhydrous ammonia gas

Procedure:

- Formation of Ethyl Acetimidate Hydrochloride:
  - In a one-liter jacketed resin kettle equipped with an overhead stirrer, thermometer, and gas sparger, mix anhydrous ethanol (113 g), acetonitrile (100 g), and toluene (400 ml).
  - Cool the mixture to 0 °C with vigorous stirring.
  - Sparge anhydrous HCl gas (95 g) into the mixture over approximately 2 hours, maintaining the temperature at 0 °C.
  - Continue stirring the resulting thick slurry overnight while maintaining the cooling.
  - Filter the slurry to collect the white solid of ethyl acetimidate hydrochloride. The crude yield is approximately 94.1%.
- Reaction with Hydroxylamine:
  - In a 500 ml flask, mix a portion of the ethyl acetimidate hydrochloride (e.g., 21.8 g, 0.12 mole) with dimethylformamide (125 ml) and solid hydroxylamine sulfate (10.5 g, 0.064 mole).

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- Slowly bubble anhydrous ammonia gas through the stirred mixture. The reaction is exothermic, and the temperature will rise.
- After the addition of ammonia is complete, cool the resulting slurry and filter to remove the inorganic salt byproduct.
- The filtrate contains the desired product, Ethyl N-hydroxyacetimidate, in DMF. The product can be isolated by distillation or used directly in subsequent reactions.

Palladium-Catalyzed O-Arylation of Ethyl Acetohydroximate

This protocol describes a general method for the C-O cross-coupling of aryl halides with Ethyl N-hydroxyacetimidate, as reported in the Journal of the American Chemical Society.[1][2]

Materials:

- Aryl halide (e.g., aryl bromide)
- Ethyl N-hydroxyacetimidate
- Cesium carbonate (Cs_2CO_3)
- $(allylPdCl)_2$
- t-BuBrettPhos (ligand)
- Toluene

Procedure:

- Reaction Setup:
  - In a glovebox, an oven-dried vial is charged with $(allylPdCl)_2$ (0.5 – 2.5 mol %), the biarylphosphine ligand (e.g., t-BuBrettPhos, 2 – 10 mol %), and Cs_2CO_3 (1.5 mmol).
  - The vial is sealed with a Teflon-lined cap and removed from the glovebox.

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- Aryl halide (1 mmol), Ethyl N-hydroxyacetimidate (1.25 mmol), and toluene (2 ml) are added via syringe.

- Reaction Execution:
  - The reaction mixture is stirred and heated to 65 °C for 1–12 hours. The reaction progress can be monitored by GC-MS or TLC.

- Work-up and Purification:
  - Upon completion, the reaction mixture is cooled to room temperature and diluted with ethyl acetate.
  - The mixture is filtered through a pad of Celite, and the filtrate is concentrated under reduced pressure.
  - The crude product is purified by flash column chromatography on silica gel to afford the desired O-arylated product.

Mandatory Visualizations

Synthesis Workflow of Ethyl N-hydroxyacetimidate

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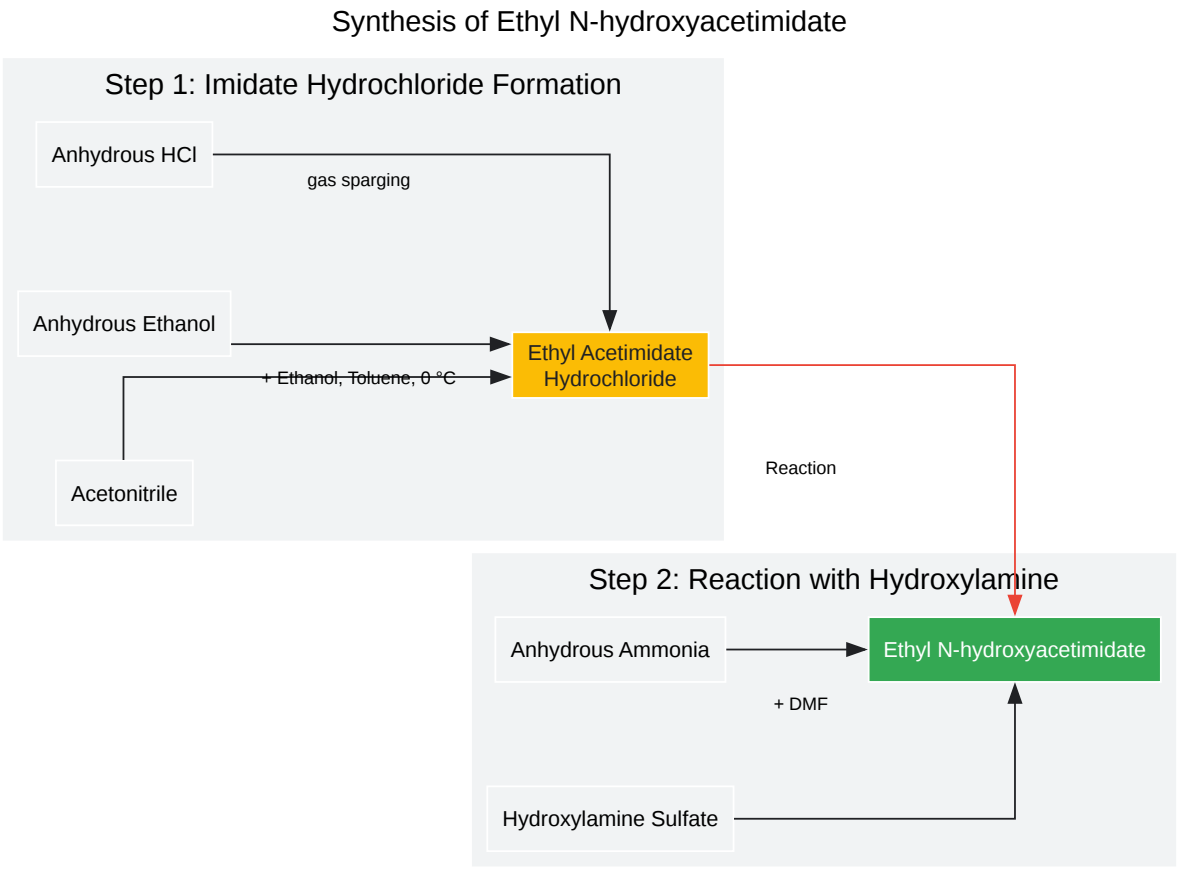

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Caption: Synthesis of Ethyl N-hydroxyacetimidate.

Experimental Workflow for Pd-Catalyzed O-Arylation

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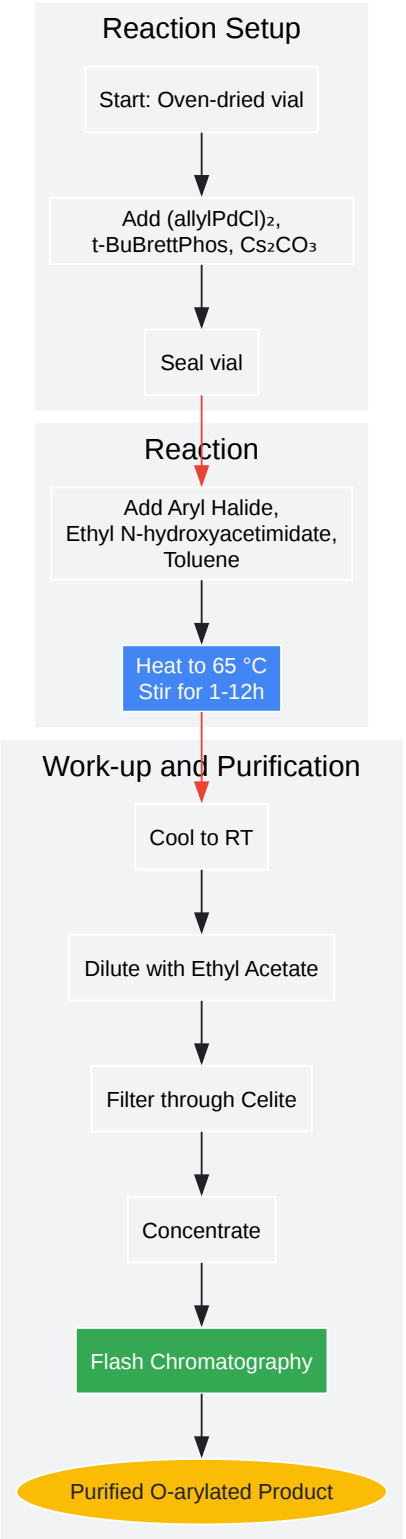
Pd-Catalyzed O-Arylation using Ethyl N-hydroxyacetimidate



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Caption: Experimental workflow for Pd-catalyzed O-arylation.

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Safety and Handling

Ethyl N-hydroxyacetimidate is a flammable liquid and vapor and is irritating to the eyes, respiratory system, and skin. Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated fume hood. Keep away from heat, sparks, and open flames.

Conclusion

Ethyl N-hydroxyacetimidate is a valuable and versatile reagent in organic synthesis. Its ability to act as a hydroxylamine equivalent in palladium-catalyzed cross-coupling reactions provides an efficient route to O-arylhydroxylamines, which are important precursors to a variety of biologically active molecules. The experimental protocols and chemical data provided in this guide are intended to support researchers in the effective application of this compound in their synthetic endeavors.

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References

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- 2. Pd-Catalyzed O-Arylation of Ethyl Acetohydroximate: Synthesis of O-Arylhydroxylamines and Substituted Benzofurans - PMC [pmc.ncbi.nlm.nih.gov]
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